Application Note & Protocol: Synthesis of 2D Layered Perovskites with 1,8-Diaminooctane

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Compound of Interest

Compound Name:	*1,8-DIAMINOOCTANE DIHCL*
CAS No.:	*7613-16-3*
Cat. No.:	*B1212600*

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Introduction: Beyond Conventional Perovskites with Diamine Spacers

Three-dimensional (3D) metal-halide perovskites have demonstrated remarkable potential in optoelectronic applications. However, their inherent instability towards moisture, heat, and light remains a significant hurdle for commercialization. Two-dimensional (2D) perovskites offer a compelling solution to this stability challenge. These materials possess a natural quantum-well structure, where inorganic metal-halide layers are separated by bulky organic spacer cations.[1][2] This layered architecture not only imparts superior environmental resilience but also allows for fine-tuning of optoelectronic properties through quantum confinement effects.

This document provides a detailed guide to the synthesis of 2D layered perovskites utilizing 1,8-diaminooctane (OdA) as the organic spacer. It is crucial to distinguish the resulting structure from the classic Ruddlesden-Popper (RP) phase. While RP phases are formed with monoammonium cations ($R\text{-}NH_3^+$) that create a bilayer between inorganic slabs held by van der Waals forces, diammonium cations like protonated 1,8-diaminooctane ($^+H_3N\text{-}(CH_2)_8\text{-}NH_3^+$) can bridge adjacent inorganic layers.[3][4] This forms a Dion-Jacobson (DJ) phase, which

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typically exhibits a more rigid structure, shorter interlayer distance, and potentially enhanced charge transport due to the absence of the van der Waals gap.[3][4]

The use of a long-chain spacer like 1,8-diaminooctane has been shown to yield highly stable 2D perovskites with remarkable photophysical properties, including near-unity photoluminescence quantum yields (PLQY) in certain compositions, making them exceptionally promising for applications in light-emitting diodes (LEDs) and stable solar cells.[5]

The "Why": Rationale Behind Experimental Design

A successful synthesis is not merely a sequence of steps but a series of informed decisions. Here, we dissect the causality behind the key choices in synthesizing high-quality 2D DJ perovskites with 1,8-diaminooctane.

- Choice of Spacer Cation (1,8-Diaminooctane): The length and nature of the spacer are critical. The eight-carbon alkyl chain of 1,8-diaminooctane provides a significant hydrophobic barrier, which is a primary contributor to the material's enhanced moisture stability.[5] Its diammonium functionality allows for the formation of the more rigid DJ phase, where stronger hydrogen bonding between the spacer and the inorganic layers can lead to a more stable crystal structure compared to its RP counterparts.[4][5]

- Precursor Stoichiometry and the 'n' Value: The general formula for these quasi-2D perovskites is (OdA)(A)n-1BnX3n+1, where 'n' represents the number of metal-halide octahedra layers sandwiched between the organic spacers. The value of 'n' is controlled by the molar ratio of the precursors: the diammonium salt, the small A-site cation salt (e.g., methylammonium iodide, MAI), and the metal halide (e.g., PbI_2 or $SnBr_2$). A higher ratio of MAI and PbI_2 relative to the OdA salt will result in a larger average 'n' value, shifting the material's properties closer to those of a 3D perovskite (lower bandgap, red-shifted emission).

- Solvent System Selection: The choice of solvent is paramount for controlling crystallization kinetics. High-boiling point polar aprotic solvents like N,N-Dimethylformamide (DMF) and Dimethyl sulfoxide (DMSO) are commonly used due to their excellent ability to dissolve the ionic precursors. The rate of crystallization, which dictates film quality and crystal size, can be modulated by introducing an anti-solvent (e.g., chlorobenzene, isopropanol) that is miscible with the primary solvent but in which the perovskite precursors are insoluble.[6] This

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"anti-solvent quenching" method induces rapid supersaturation, leading to the formation of uniform nanocrystals or thin films.

- Atmosphere Control: For lead-based perovskites, synthesis can often be performed under ambient conditions, although an inert atmosphere (e.g., nitrogen or argon) is always recommended to minimize moisture. For tin-based perovskites, an inert atmosphere is absolutely critical. The Sn^{2+} cation is highly susceptible to oxidation to Sn^{4+} in the presence of oxygen, which creates defects that quench luminescence and degrade device performance.[5]

Visualizing the Synthesis and Structure

Diagram: Synthesis Workflow

The following diagram outlines the typical solution-based synthesis process for 2D layered perovskites.

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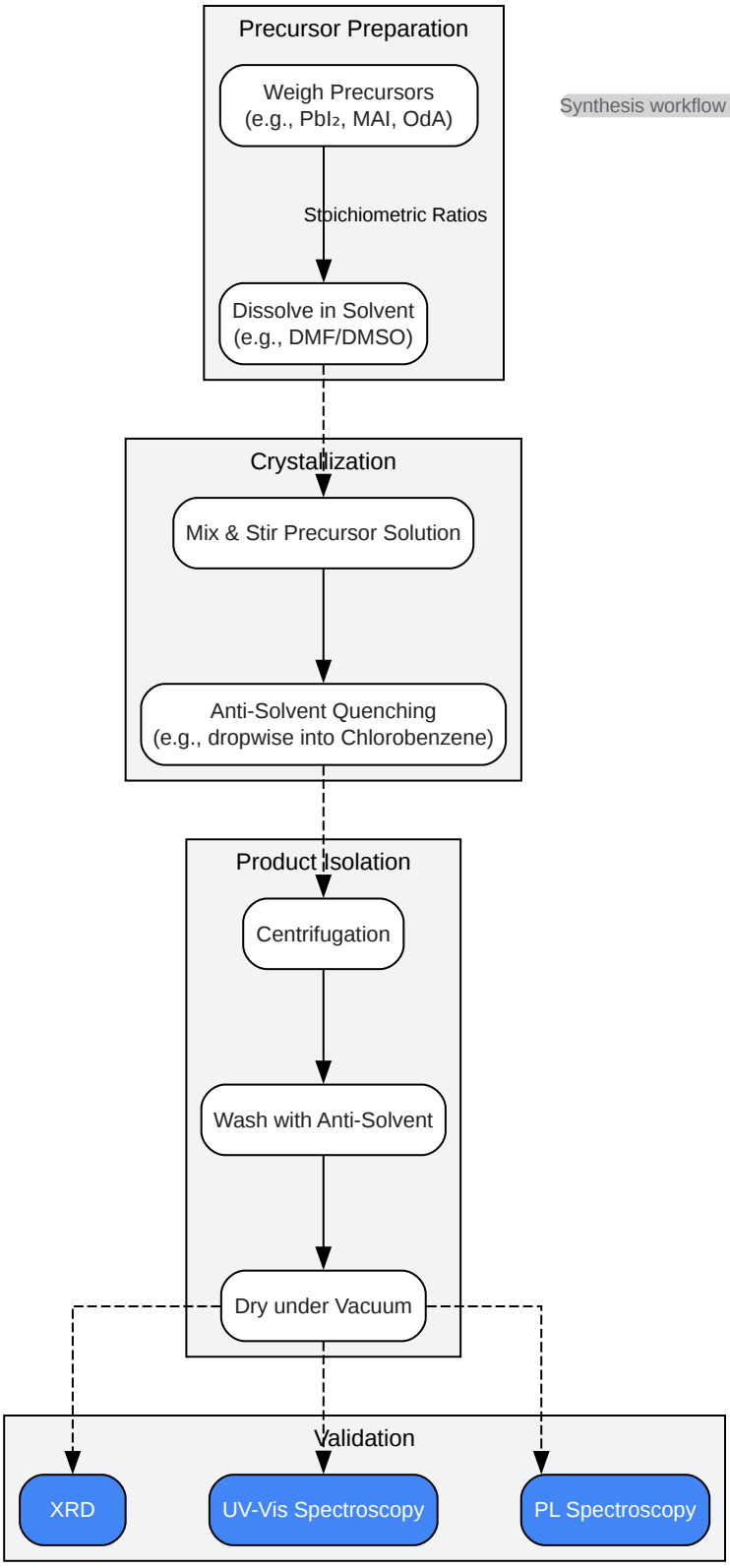

Synthesis workflow from precursors to characterization.

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Caption: Synthesis workflow from precursors to characterization.

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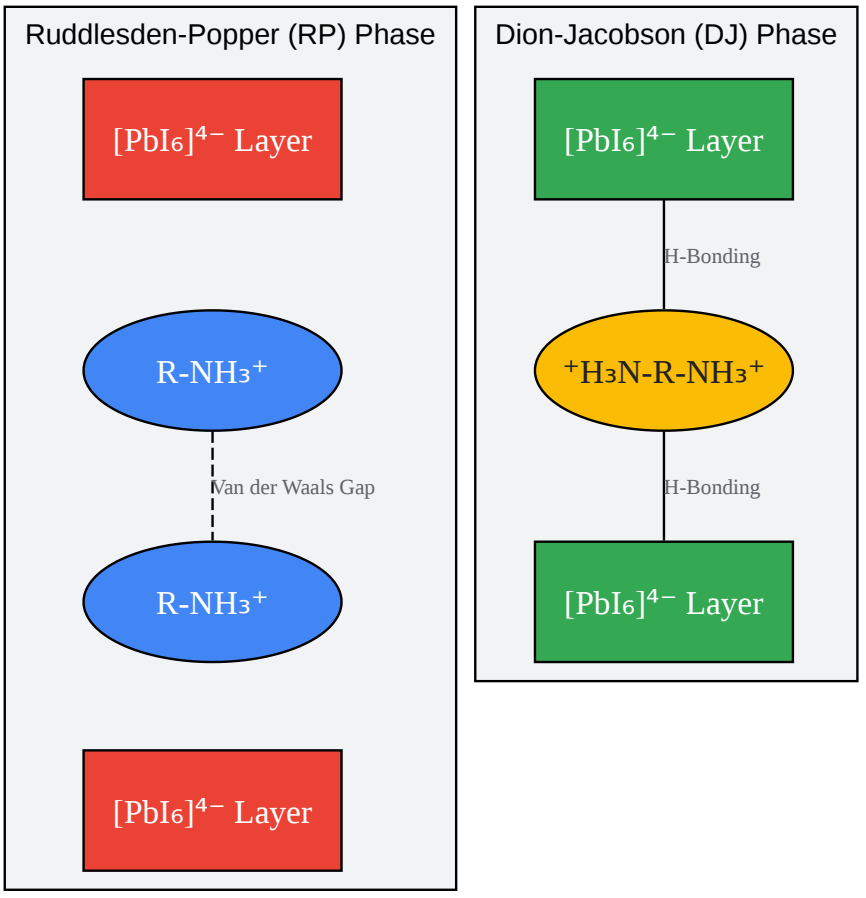
Diagram: Structural Comparison

This diagram illustrates the fundamental structural difference between a Ruddlesden-Popper phase (using a monoammonium spacer) and a Dion-Jacobson phase (using a diammonium spacer like 1,8-diaminooctane).



RP vs. DJ perovskite structures.

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Caption: RP vs. DJ perovskite structures.

Protocol: Solution Synthesis of (OdA)PbI_4 (n=1)

This protocol details the synthesis of the pure n=1 phase, (OdA)PbI_4, which serves as a foundational material. Higher 'n' members can be synthesized by adding a third precursor, such as methylammonium iodide (MAI), and adjusting the stoichiometry accordingly.

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Materials and Equipment

- Chemicals:
  - Lead(II) Iodide (PbI_2), 99.99% trace metals basis
  - 1,8-Diaminooctane (OdA), 98%
  - Hydroiodic Acid (HI), 57 wt. % in H_2O, distilled
  - N,N-Dimethylformamide (DMF), anhydrous, 99.8%
  - Isopropanol (IPA), anhydrous, 99.5%
  - Diethyl Ether
- Equipment:
  - Schlenk line or glovebox with N_2 or Ar atmosphere
  - Magnetic stirrer and hotplate
  - Centrifuge
  - Vacuum oven
  - Standard laboratory glassware (flasks, beakers, graduated cylinders)
  - Syringes and 0.22 µm PTFE filters

Step 1: Synthesis of 1,8-Diaminooctane Dihydroiodide ($OdAI_2$)

Safety Note:Work in a well-ventilated fume hood. Hydroiodic acid is highly corrosive.

- Dissolve 10 mmol of 1,8-diaminooctane in 20 mL of isopropanol in a round-bottom flask placed in an ice bath.

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- Slowly add 25 mmol (a slight excess) of hydroiodic acid dropwise while stirring. A white precipitate will form immediately.
- Continue stirring in the ice bath for 2 hours to ensure complete reaction.
- Isolate the white precipitate by vacuum filtration.
- Wash the product three times with diethyl ether to remove unreacted starting materials.
- Dry the resulting $OdAI_2$ salt in a vacuum oven at 60 °C overnight. Store in a desiccator or glovebox.

Step 2: Synthesis of (OdA)PbI_4 Powder

- Inside a nitrogen-filled glovebox, dissolve 1 mmol of PbI_2 and 1 mmol of the synthesized $OdAI_2$ salt in 10 mL of DMF.
- Stir the solution on a hotplate at 70 °C for at least 4 hours until all precursors are fully dissolved, yielding a clear, yellow solution.
- Allow the solution to cool to room temperature.
- Crystals can be obtained by slow evaporation of the solvent over several days in a loosely capped vial. Alternatively, for powder synthesis, the solution can be added dropwise into a vigorously stirred anti-solvent like isopropanol (at a 1:10 volume ratio of perovskite solution to anti-solvent).
- A yellow precipitate will form. Continue stirring for 30 minutes.
- Collect the precipitate by centrifugation at 5000 rpm for 10 minutes.
- Discard the supernatant and wash the solid by re-dispersing in IPA and centrifuging again. Repeat this washing step twice.
- Dry the final yellow powder in a vacuum oven at 60 °C for 12 hours.

Quantitative Data Summary

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The following table summarizes the expected properties of (OdA)(MA)n-1PbnI3n+1 perovskites as a function of the layer number 'n'. Note that these are approximate values and can vary based on the precise synthesis conditions and material form (bulk crystal vs. thin film).

Property	n=1 ([OdA]PbI_4)	n=2	n=3	n=4
Molar Ratio (OdA:MA:PbI_2)*	1 : 0 : 1	1 : 2 : 2	1 : 4 : 3	1 : 6 : 4
Expected Bandgap (eV)	~2.55 eV[7]	~2.15 eV[8]	~2.01 eV[8]	~1.90 eV[8]
PL Emission Peak (nm)	~486 nm	~580 nm	~617 nm	~652 nm
Structure Type	Pure 2D (DJ)	Quasi-2D (DJ)	Quasi-2D (DJ)	Quasi-2D (DJ)
Expected Color	Yellow	Orange	Red-Orange	Red

*Note: Stoichiometric ratios for precursor solutions. The notation for quasi-2D perovskites is often represented as a mixture of salts, for example, for n=2, the precursor solution would contain $OdAI_2$, MAI, and PbI_2 in a 1:2:2 molar ratio.

Validation: Confirming Successful Synthesis

To ensure the desired 2D perovskite has been synthesized, the following characterization techniques are essential:

- X-Ray Diffraction (XRD): This is the most definitive technique for confirming the layered structure. A successful synthesis will show a series of sharp, intense diffraction peaks at low 2θ angles (typically <10°). These peaks correspond to the (00l) crystallographic planes and are a direct measure of the interlayer spacing, which is dictated by the length of the 1,8-diaminooctane spacer. The peak positions will shift to slightly higher angles as 'n' increases.
- UV-Visible Absorption Spectroscopy: The absorption spectrum of 2D perovskites is characterized by sharp excitonic peaks at the absorption edge, a hallmark of their quantum-well nature. The position of the primary excitonic peak is a reliable indicator of the bandgap

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and the 'n' value.[7] As 'n' increases, the peak will red-shift to lower energies (longer wavelengths).

- Photoluminescence (PL) Spectroscopy: The PL emission peak should be narrow and located at an energy slightly below the main absorption peak. The emission color provides a quick visual confirmation of the bandgap. For instance, the n=1 (OdA)PbI_4 material should exhibit a strong green-yellow luminescence.[8]

References

- Gardner, J. M., et al. (2015). Layered 2D alkyldiammonium lead iodide perovskites: synthesis, characterization, and use in solar cells. Journal of Materials Chemistry A. Available at: [Link]
- Ghosh, B., et al. (2019). Synthesis of air-stable two-dimensional nanoplatelets of Ruddlesden–Popper organic–inorganic hybrid perovskites. Nanoscale. Available at: [Link]
- Chen, Y., et al. (2018). Facile synthesis of two-dimensional Ruddlesden–Popper perovskite quantum dots with fine-tunable optical properties. Nanoscale Research Letters. Available at: [Link]
- Zheng, D., et al. (2024). Manipulation of Crystal Orientation and Phase Distribution of Quasi-2D Perovskite through Synergistic Effect of Additive Doping and Spacer Engineering. Inorganic Chemistry. Available at: [Link]
- Mondal, A., et al. (2023). Spacer Switched Two Dimensional Tin Bromide Perovskites Leading to Ambient Stable Near Unity Photoluminescence Quantum Yield. ChemRxiv. Available at: [Link]
- Ben Mbarek, H., et al. (2024). A novel layered Cu-based perovskite metal–organic framework with 1,2-diaminoethane cations: synthesis, crystal structure, and thermal and magnetic properties. Materials Advances. Available at: [Link]
- Chen, Y., et al. (2022). Spacer Engineering of Diammonium-Based 2D Perovskites toward Efficient and Stable 2D/3D Heterostructure Perovskite Solar Cells. Advanced Energy Materials. Available at: [Link]

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- Wang, Z., et al. (2020). Phase Distribution and Carrier Dynamics in Multiple-Ring Aromatic Spacer-Based Two-Dimensional Ruddlesden–Popper Perovskite Solar Cells. ACS Nano. Available at: [Link]
- Li, J., et al. (2020). Ruddlesden–Popper Perovskites: Synthesis and Optical Properties for Optoelectronic Applications. Advanced Energy Materials. Available at: [Link]
- Sereda, O., et al. (2022). Theoretical assessment of thermodynamic stability of 2D octane-1,8-diammonium lead halide perovskites. ResearchGate. Available at: [Link]
- Chen, Y., et al. (2018). Facile synthesis of two-dimensional Ruddlesden–Popper perovskite quantum dots with fine-tunable optical properties. ResearchGate. Available at: [Link]
- Chen, Y., et al. (2022). Accelerated Formation of 2D Ruddlesden—Popper Perovskite Thin Films by Lewis Bases for High Efficiency Solar Cell Applications. MDPI. Available at: [Link]
- Zheng, D., et al. (2024). Manipulation of Crystal Orientation and Phase Distribution of Quasi-2D Perovskite through Synergistic Effect of Additive Doping and Spacer Engineering. ACS Publications. Available at: [Link]
- Lee, J., et al. (2023). Design principles of spacer cations for suppressing phase segregation in 2D halide perovskites. Chemical Science. Available at: [Link]
- Chen, C.-C., et al. (2021). Improving the performance of perovskite solar cells by adding 1,8-diiodooctane in the CH3NH3PbI3 perovskite layer. ResearchGate. Available at: [Link]
- Liu, M., et al. (2024). 2D Halide Perovskite Phase Formation Dynamics and Their Regulation by Co-Additives for Efficient Solar Cells. Advanced Materials Interfaces. Available at: [Link]
- Wang, P., et al. (2024). Intermediate Phase Suppression with Long Chain Diammonium Alkane for High Performance Wide-Bandgap and Tandem Perovskite Solar Cells. Advanced Materials. Available at: [Link]
- Son, D.-Y., et al. (2025). 2D materials and additives: a dual approach to high-performance tin perovskite solar cells. Microstructures. Available at: [Link]

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Sources

- 1. pubs.acs.org [pubs.acs.org]
- 2. Ruddlesden–Popper Perovskites: Synthesis and Optical Properties for Optoelectronic Applications - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Manipulation of Crystal Orientation and Phase Distribution of Quasi-2D Perovskite through Synergistic Effect of Additive Doping and Spacer Engineering - PMC [pmc.ncbi.nlm.nih.gov]
- 4. oaepublish.com [oaepublish.com]
- 5. chemrxiv.org [chemrxiv.org]
- 6. Facile synthesis of two-dimensional Ruddlesden–Popper perovskite quantum dots with fine-tunable optical properties - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Layered 2D alkyldiammonium lead iodide perovskites: synthesis, characterization, and use in solar cells - Journal of Materials Chemistry A (RSC Publishing) [pubs.rsc.org]
- 8. researchgate.net [researchgate.net]
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